

An In-depth Technical Guide on Amaranth Trisodium Salt

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Compound of Interest

Compound Name: Amaranth Red 2

Cat. No.: B1171559

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This document provides a comprehensive overview of the physicochemical properties of Amaranth trisodium salt, a widely used colorant in various scientific applications. The information is curated to be a practical resource for laboratory and development settings.

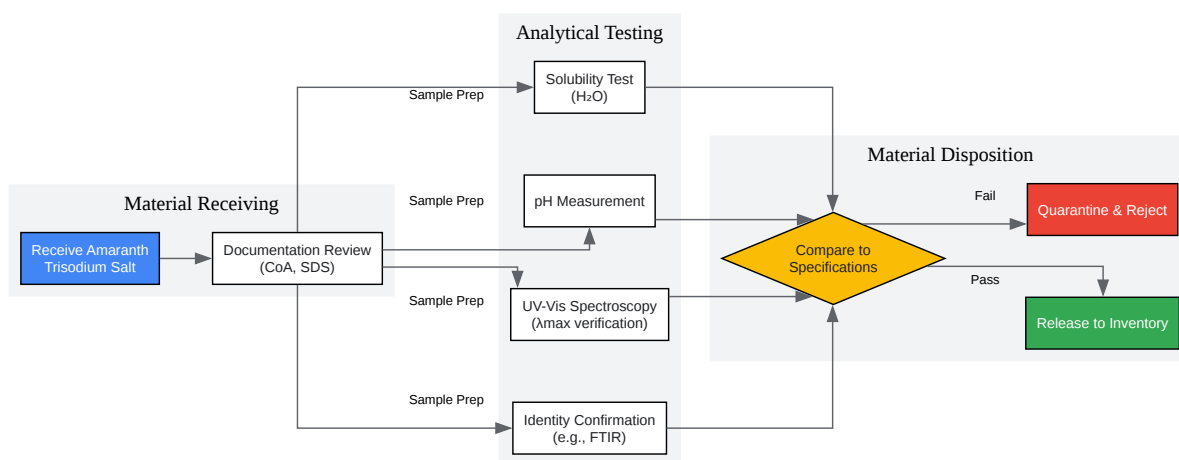
Physicochemical Properties of Amaranth Trisodium Salt

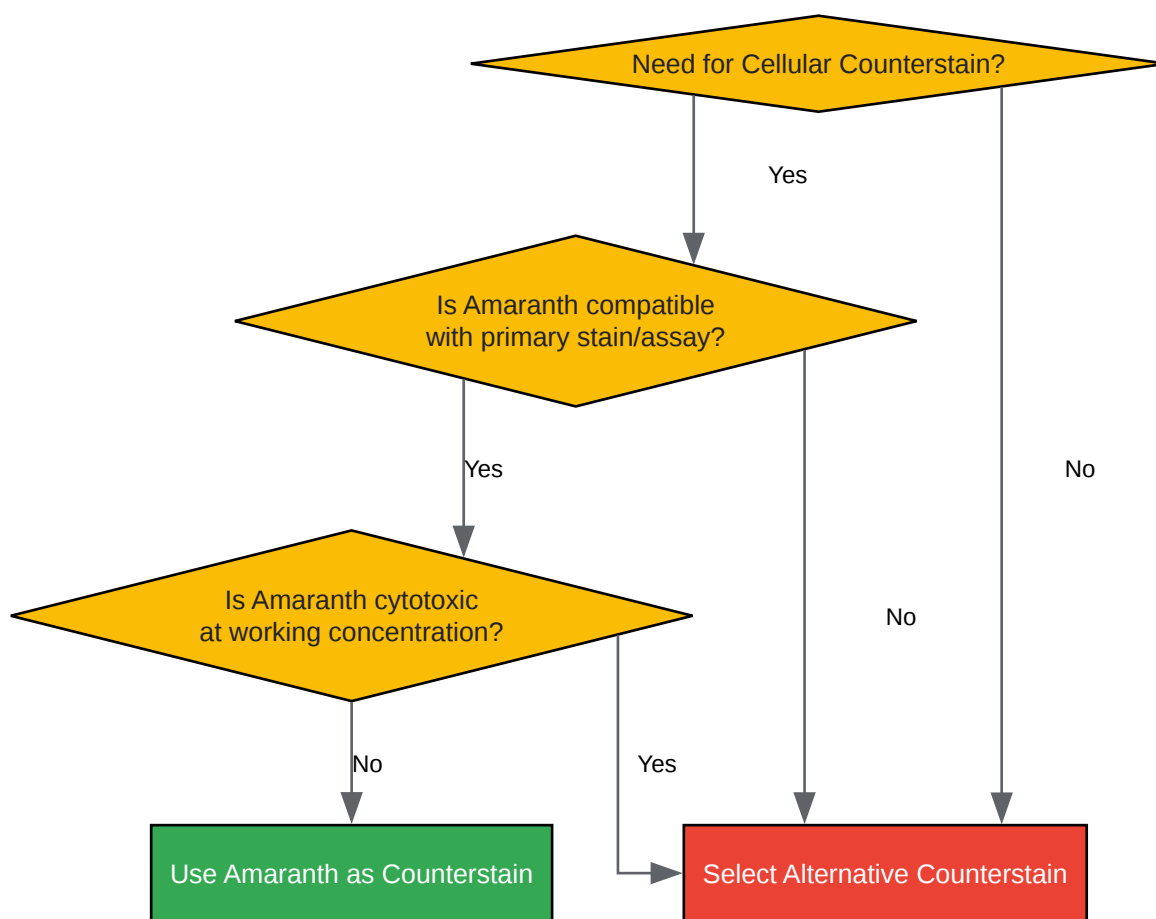
The following table summarizes the key quantitative data for Amaranth trisodium salt, facilitating easy reference and comparison.

Property	Value	Reference
Molecular Weight	604.47 g/mol	[1] [2] [3]
Molecular Formula	C ₂₀ H ₁₁ N ₂ Na ₃ O ₁₀ S ₃	[1] [2] [4]
CAS Number	915-67-3	[1] [4]
Melting Point	>300 °C	[5] [6]
Solubility in Water	10 mg/mL	[6]
pH	9.65 (in a 28 °C solution)	
Appearance	Dark red to purple powder	[5]

Experimental Workflow: Quality Control of Amaranth Dye

The following diagram illustrates a typical workflow for the quality control of Amaranth dye upon receipt in a laboratory setting. This ensures the material meets the required specifications before use in experimental protocols.





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